

Comparative analysis of the estrogenic activity of bisphenol isomers

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Compound of Interest

Compound Name: 4,4'-(Propane-1,3-diyl)diphenol

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A Comparative Guide to the Estrogenic Activity of Bisphenol Isomers

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the estrogenic activity of bisphenol A (BPA) and its common structural analogues, often used as replacements in "BPA-free" products. Due to mounting health concerns over BPA's role as an endocrine-disrupting chemical (EDC), alternatives like bisphenol S (BPS), bisphenol F (BPF), and bisphenol AF (BPAF) have seen increased use.^[1] However, emerging evidence indicates that these replacements are not necessarily inert and may exhibit similar or even greater estrogenic activity.^{[1][2]}

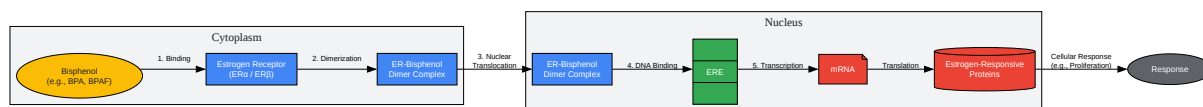
This document synthesizes experimental data from various in vitro assays to offer an objective comparison of the performance of these compounds, providing researchers with the critical data and methodologies needed for informed risk assessment and the development of safer alternatives.

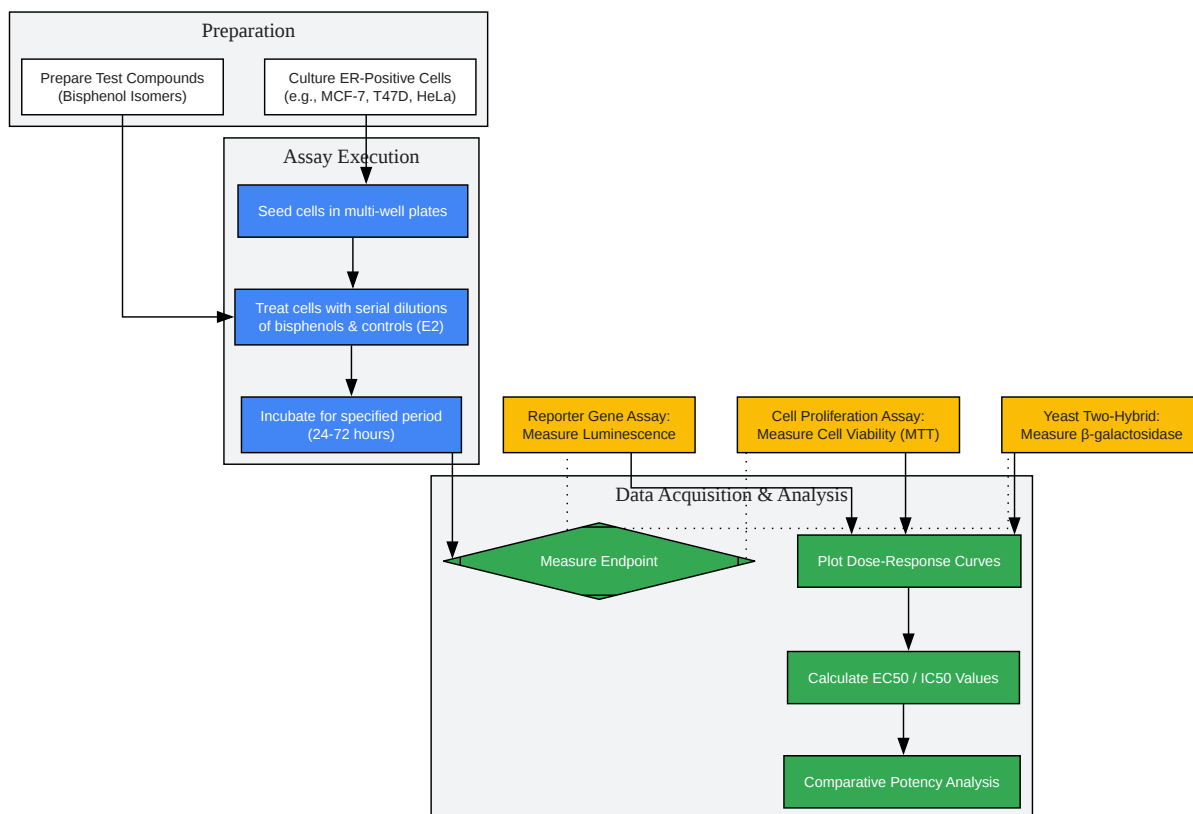
Mechanism of Estrogenic Action by Bisphenols

Bisphenols exert their estrogenic effects primarily by mimicking the endogenous hormone 17 β -estradiol (E2). They bind to nuclear estrogen receptors (ER α and ER β), which are ligand-activated transcription factors.^[3] This binding event initiates a cascade:

- **Receptor Binding:** The bisphenol compound enters the cell and binds to the ligand-binding domain (LBD) of an estrogen receptor (ER α or ER β) in the cytoplasm.
- **Dimerization:** Ligand binding causes a conformational change in the receptor, leading to its dimerization.
- **Nuclear Translocation:** The ligand-receptor dimer complex translocates into the nucleus.
- **DNA Binding:** Inside the nucleus, the dimer binds to specific DNA sequences known as Estrogen Response Elements (EREs) located in the promoter regions of target genes.
- **Gene Transcription:** The bound complex recruits co-activator proteins, initiating the transcription of estrogen-responsive genes, which can lead to cellular proliferation and other physiological responses.

Some bisphenols have also been shown to act through non-genomic pathways, such as activating G protein-coupled estrogen receptor (GPER), which can trigger rapid signaling cascades like the PI3K/Akt and Erk pathways.[\[4\]](#)[\[5\]](#)





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